

3,4-Dibromohexane reaction scale-up challenges

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Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

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Technical Data for 3,4-Dibromohexane

The table below summarizes the key physical properties of **3,4-dibromohexane**, which are critical for process design and scaling [1].

Property	Value / Information
CAS Number	16230-28-7
Molecular Formula	C ₆ H ₁₂ Br ₂
Molecular Weight	243.967 g/mol
Density	1.594 g/mL at 25°C
Boiling Point	39°C at 0.8 mm Hg
Refractive Index	n ²⁰ /D 1.507

Property	Value / Information
Flash Point	>230 °F (>110 °C)
Safety Information	Signal Word: Warning . Hazard Statements: H315-H319-H335 (Causes skin irritation, serious eye irritation, and may cause respiratory irritation) [1].

Core Scale-up Challenges & Solutions

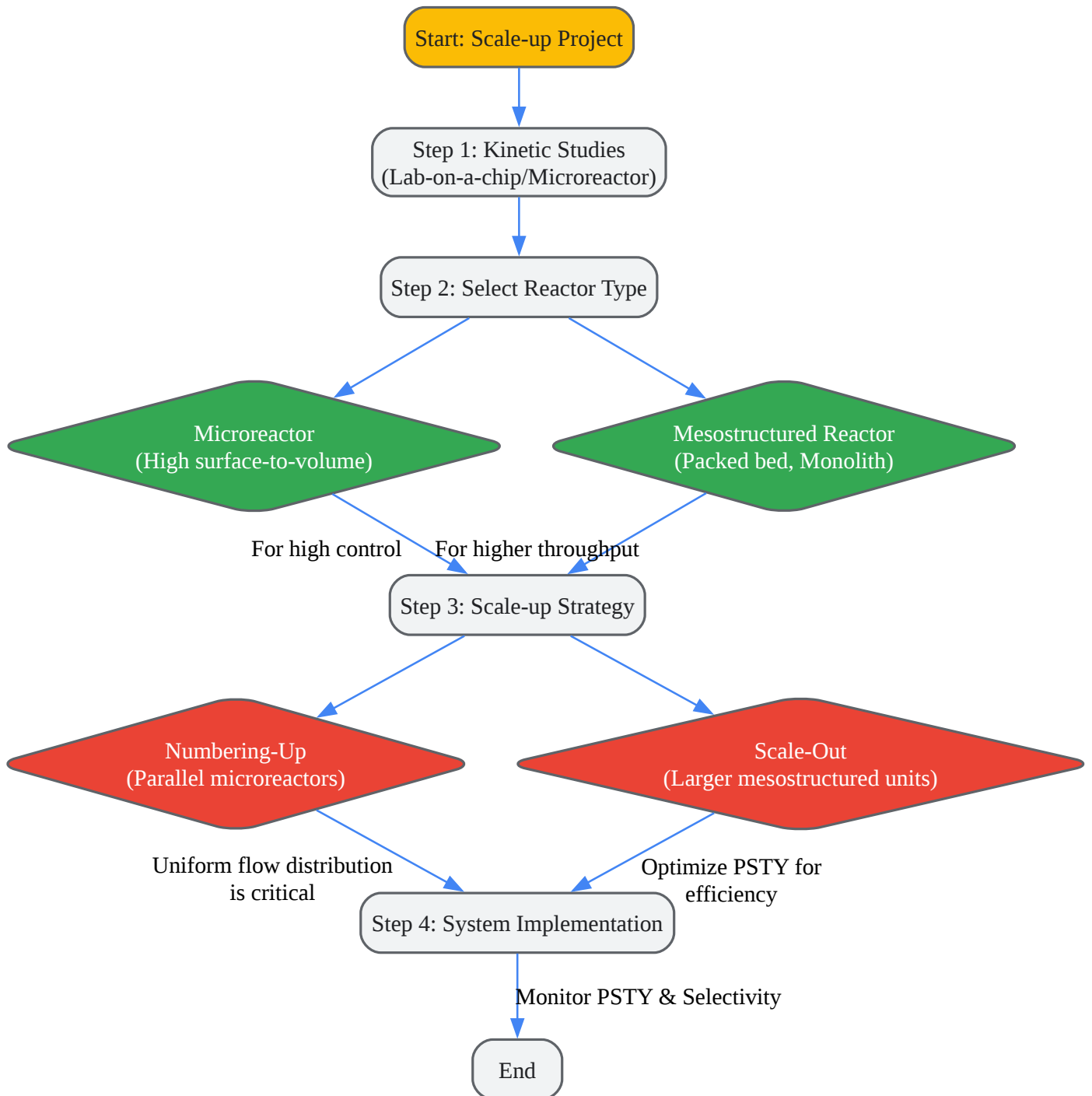
Scaling up reactions, particularly photochemical ones, presents unique challenges. The following table outlines these key issues and recommended mitigation strategies based on current chemical engineering research [2].

Challenge	Description & Impact	Recommended Solution
Non-Uniform Light Distribution	Light intensity decreases exponentially as it penetrates the reaction mixture due to the Beer-Lambert law. This creates "dark zones" in large batch reactors, leading to inconsistent reaction rates and lower selectivity [2].	Transition from traditional batch reactors to continuous flow micro- or mesostructured reactors . Their small channel dimensions (micrometers to millimeters) ensure a more uniform light distribution, minimizing dark zones and improving product yield [2].
Photon & Mass Transfer Limitations	Inefficient mixing and high reactant concentration can create mass transfer barriers. Coupled with poor light penetration, this severely limits the overall reaction rate, making large-scale processes slow and inefficient [2].	Implement structured flow reactors (e.g., serpentine channels, packed beds) that enhance radial mixing. Optimize process conditions like reactant concentration and residence time to balance reaction kinetics with photon and mass transfer [2].
Inefficient Energy Use & Reactor Benchmarking	Traditional high-power lamps are energy-inefficient and generate significant waste heat, requiring costly cooling. Without proper metrics, comparing reactor	Use modern, efficient LED light sources that emit specific wavelengths. Benchmark reactor performance using Photochemical Space Time Yield (PSTY) in $\text{mol}\cdot\text{day}^{-1}\cdot\text{kW}^{-1}$, which links productivity

Challenge	Description & Impact	Recommended Solution
	performance during scale-up is difficult [2].	to energy efficiency for better comparison [2].

Decision Framework for Reactor Scale-up

The diagram below outlines a logical pathway for selecting and scaling a photoreactor system, helping you navigate the key design choices.



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Experimental Protocol & Best Practices

While a specific large-scale procedure for **3,4-dibromohexane** is not available, you can adapt this general protocol for a photochemical reaction based on the literature [2].

Reaction Setup:

- **Reactor Selection:** Use a continuous flow microreactor, such as a serpentine channel chip or a capillary reactor, with a material transparent to your target wavelength (e.g., borosilicate glass or FEP tubing).
- **Light Source:** Select an LED light source that emits at the wavelength required to activate your photoactive molecule. Ensure the light source is positioned to maximize illumination of the reactor channels.
- **Feed Preparation:** Dissolve the reactants (e.g., **3,4-dibromohexane** and other reagents) in a suitable solvent. The solvent should not strongly absorb light at the reaction wavelength nor quench the excited state.
- **Pumping System:** Use a syringe pump or HPLC pump to deliver the reaction mixture through the flow reactor at a precise and steady flow rate.
- **Temperature Control:** Equip the setup with a cooling system (e.g., a Peltier cooler or a cooling jacket) to manage the heat generated by the light source and the reaction.

Procedure:

- **System Priming:** Before starting the reaction, purge the entire flow system with your solvent to remove air and ensure all lines are filled.
- **Reaction Initiation:** Load the reactant solution into the pump and set the desired flow rate. Start the pump and allow the system to stabilize. Once a steady flow is established, turn on the light source.
- **Product Collection:** Collect the effluent from the reactor outlet in a suitable container. For reactions sensitive to oxygen or moisture, ensure the collection vial is appropriately sealed.

Key Parameter Optimization:

- **Residence Time (τ):** This is controlled by the flow rate and the reactor volume. Vary the flow rate to find the optimal residence time that maximizes conversion and yield. Calculate it as $\tau = V_{\text{reactor}} / \text{Flow Rate}$.
- **Reactant Concentration:** Optimize the concentration of the photoactive molecule. A very high concentration can lead to poor light penetration, while a very low one reduces productivity.

- **Photon Flux:** Adjust the power input to the light source or the distance between the light and the reactor to find the most energy-efficient conditions.

Safety Notes:

- Always consult the Safety Data Sheet (SDS) for **3,4-dibromohexane**. It is an irritant to skin, eyes, and the respiratory system [1]. Wear appropriate personal protective equipment (PPE) including gloves and safety glasses.
- Perform reactions in a well-ventilated fume hood.

Frequently Asked Questions (FAQs)

Q: Why is moving to continuous flow recommended for scaling photoreactions? **A:** Continuous flow reactors, especially microreactors, provide a high surface-to-volume ratio, allowing for much more uniform illumination of the reaction mixture compared to large batch vessels. This leads to fewer side products, faster reactions, and inherently safer operation with smaller reagent volumes [2].

Q: What is PSTY and why is it important? **A:** PSTY stands for **Photochemical Space Time Yield**. Its units are typically $\text{mol}\cdot\text{day}^{-1}\cdot\text{kW}^{-1}$. Unlike simple conversion or yield, PSTY benchmarks the **amount of product produced relative to the energy consumed by the light source**. This is crucial for evaluating the economic viability and energy efficiency of a scaled-up photochemical process [2].

Q: Are there any known reactions involving 3,4-dibromohexane that I should be aware of? **A:** Yes, one literature source notes that treatment of **3,4-dibromohexane** with a strong base leads to the loss of two equivalents of HBr and the formation of a product, which is a common elimination reaction for vicinal dibromides [3].

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